

# Octanoyl Chloride: A Versatile Precursor for Pharmaceutical Intermediates

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## Compound of Interest

Compound Name: Octanoyl chloride

Cat. No.: B048242

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Octanoyl chloride**, also known as capryloyl chloride, is a highly reactive acyl chloride that serves as a crucial building block in the synthesis of a wide array of pharmaceutical intermediates and active pharmaceutical ingredients (APIs).<sup>[1][2][3]</sup> Its versatile chemical nature allows for the introduction of an eight-carbon acyl chain into various molecular scaffolds, a modification that can significantly influence the lipophilicity, bioavailability, and therapeutic efficacy of drug candidates. This technical guide provides a comprehensive overview of the applications of **octanoyl chloride** in pharmaceutical synthesis, complete with physicochemical data, key reaction protocols, and insights into the biological relevance of the resulting molecules.

## Physicochemical Properties of Octanoyl Chloride

A thorough understanding of the physical and chemical properties of **octanoyl chloride** is essential for its safe handling and effective use in synthesis.

| Property          | Value  | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C <sub>8</sub> H <sub>15</sub> ClO   | [2]          |
| Molecular Weight  | 162.66 g/mol   | [2]          |
| Appearance        | Colorless to light yellow liquid   | [2]          |
| Odor              | Pungent  | [2]          |
| Density           | 0.95 g/cm <sup>3</sup> at 20 °C  | [1]          |
| Melting Point     | -63 °C   | [1]          |
| Boiling Point     | 195-197 °C   | [3]          |
| Flash Point       | 82 °C (closed cup)   | [1]          |
| Solubility        | Soluble in common organic solvents (e.g., acetone, chloroform, toluene, THF) | [1]          |
| Reactivity        | Reacts vigorously with water, alcohols, and amines                           | [4]          |

## Key Applications in the Synthesis of Pharmaceutical Intermediates

**Octanoyl chloride**'s reactivity is primarily exploited in acylation reactions, where it readily reacts with nucleophiles such as alcohols, amines, and aromatic compounds.

### Friedel-Crafts Acylation

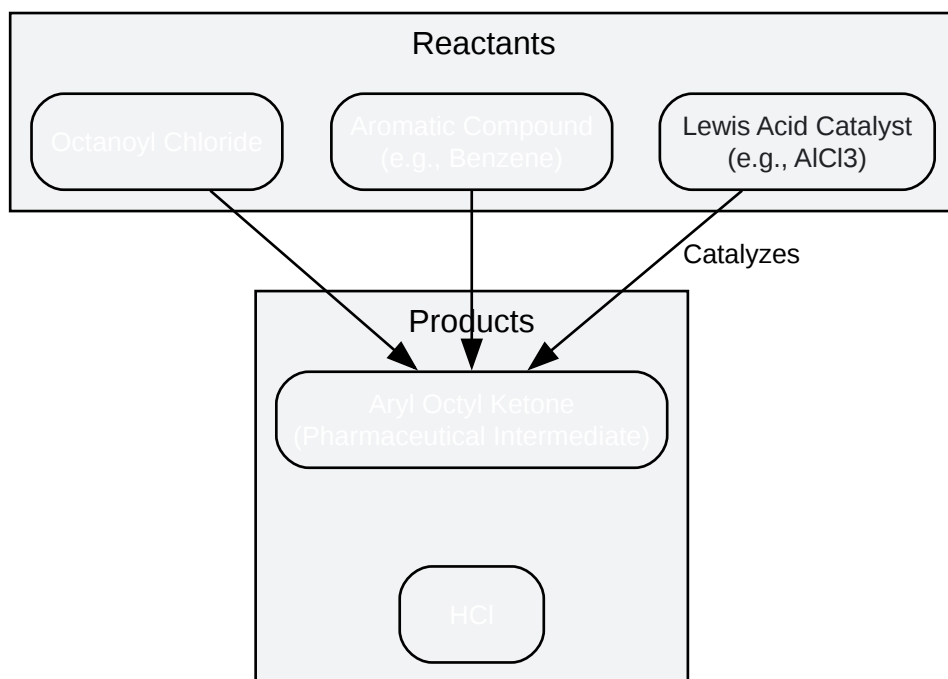
The Friedel-Crafts acylation is a powerful method for forming carbon-carbon bonds by introducing an acyl group onto an aromatic ring. **Octanoyl chloride** is a common reagent in this reaction for the synthesis of aryl ketones, which are precursors to various pharmaceuticals.

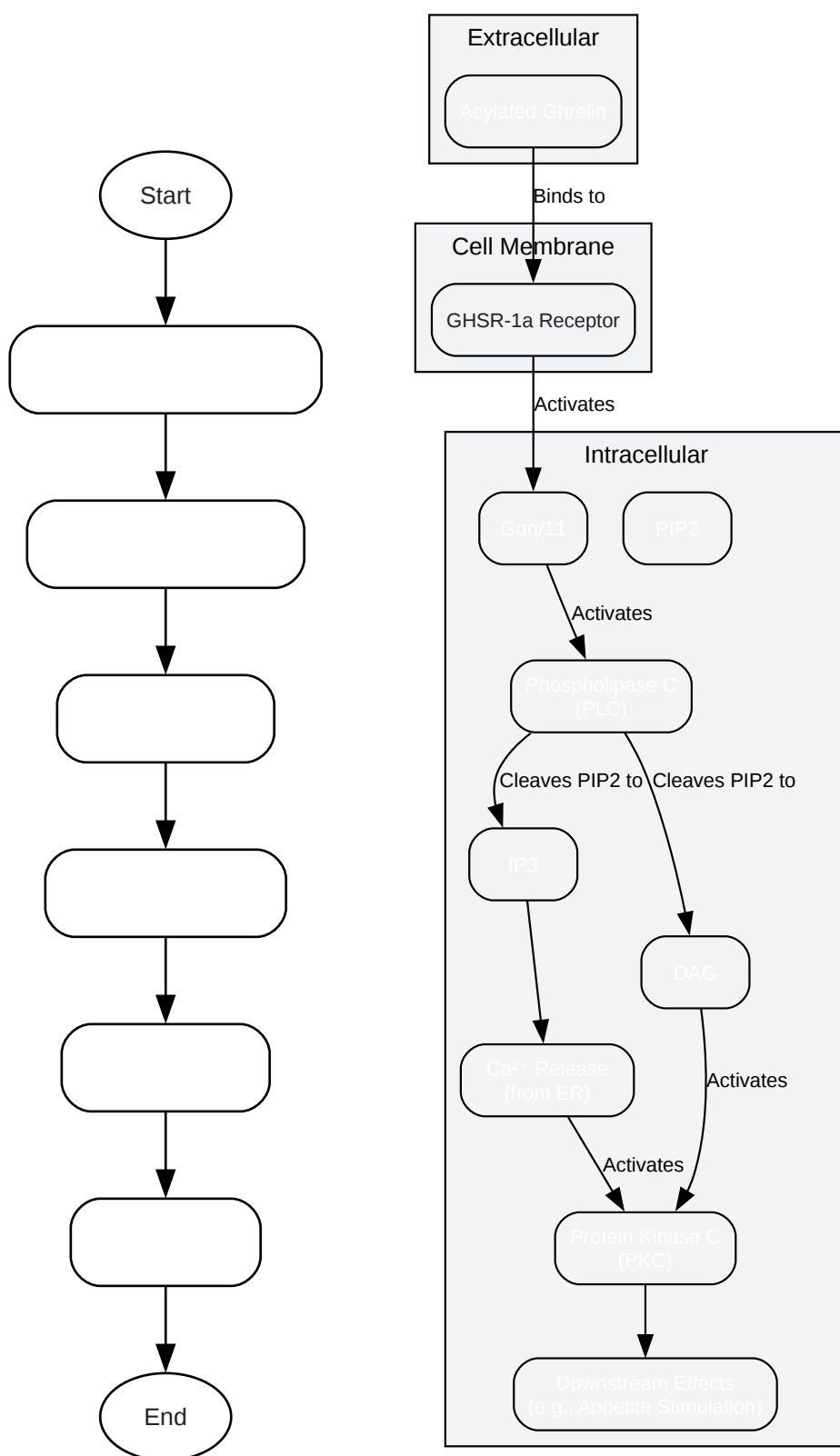
Experimental Protocol: Synthesis of n-Octanophenone

A notable example is the synthesis of n-octanophenone, an intermediate in the preparation of other pharmaceutical compounds.

- Reaction: Benzene is reacted with **octanoyl chloride** in the presence of a Lewis acid catalyst, typically aluminum chloride ( $\text{AlCl}_3$ ).
- Reaction Conditions: The reaction is generally carried out at a temperature range of  $-10\text{ }^{\circ}\text{C}$  to  $35\text{ }^{\circ}\text{C}$ .
- Yield and Purity: This reaction has been reported to yield n-octanophenone at 93% with a purity of over 99.0% as determined by Gas Chromatography (GC).<sup>[5]</sup>

Logical Relationship: Friedel-Crafts Acylation





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